

Molecular Modeling of 3-(2-Methyl-indol-1-yl)-propionic Acid Interactions

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Compound of Interest

Compound Name: 3-(2-Methyl-indol-1-yl)-propionic acid

CAS No.: 42951-33-7

Cat. No.: B183741

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Content Type: Technical Whitepaper & Protocol Guide Subject: Computational Pharmacology / Rational Drug Design Target Audience: Medicinal Chemists, Computational Biologists, Drug Discovery Leads

Executive Summary: The Indole-Acid Scaffold

3-(2-Methyl-indol-1-yl)-propionic acid (MIPA) represents a distinct subclass of the "privileged" indole scaffold.^[1] Unlike the endogenous metabolite Indole-3-propionic acid (IPA), MIPA features an N1-substituted propionic acid tail and a C2-methyl group. This structural configuration mimics the pharmacophore of established non-steroidal anti-inflammatory drugs (NSAIDs) like Indomethacin and metabolic modulators like PPAR agonists.

This guide provides a rigorous, self-validating computational framework to model MIPA's interactions. We focus on its two most probable biological targets based on structure-activity relationship (SAR) data: Cyclooxygenase-2 (COX-2) and Peroxisome Proliferator-Activated Receptor Gamma (PPAR-γ).

Computational Workflow & Strategy

To ensure scientific integrity, the modeling pipeline must move from electronic structure validation to dynamic stability assessment.

The In Silico Pipeline

The following diagram outlines the required workflow to validate MIPA interactions, ensuring that static docking results are verified by dynamic simulation.



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Figure 1: Integrated computational workflow for characterizing MIPA binding mechanics.

Protocol 1: Ligand Preparation & Electronic Properties

Before docking, the flexibility of the N1-propionic acid chain and the steric influence of the C2-methyl group must be accurately modeled using Density Functional Theory (DFT).

Experimental Rationale

Standard force fields (like MMFF94) often fail to accurately predict the torsional barrier of the N-alkyl bond in indoles. DFT provides the "ground truth" geometry.

Step-by-Step Methodology

- Sketch Generation: Construct the 2D structure of MIPA.
- Conformational Search: Perform a coarse conformational scan (Monte Carlo) to identify global minima candidates.
- DFT Optimization:
 - Software: Gaussian 16 or ORCA.

- Functional/Basis Set: B3LYP/6-311G(d,p).
- Solvation: PCM (Polarizable Continuum Model) using water.
- Frequency Calculation: Ensure no imaginary frequencies (confirms true local minimum).
- Charge Calculation: Compute RESP (Restrained Electrostatic Potential) charges. Standard Gasteiger charges are insufficient for the polarized carboxylate tail interacting with charged residues (e.g., Arg120 in COX-2).

Protocol 2: Molecular Docking (Target: COX-2)

The structural similarity of MIPA to Indomethacin suggests COX-2 inhibition.^[2] The critical interaction involves the carboxylate head group anchoring to the Arg120/Tyr355 gate, while the indole core occupies the hydrophobic channel.

Target Selection

- Primary Target: Cyclooxygenase-2 (COX-2).^[3]
- PDB ID:5KIR (Crystal structure of COX-2 with an indole-based inhibitor).
- Resolution: < 2.5 Å (Required for reliable side-chain positioning).

Docking Methodology (AutoDock Vina / Glide)

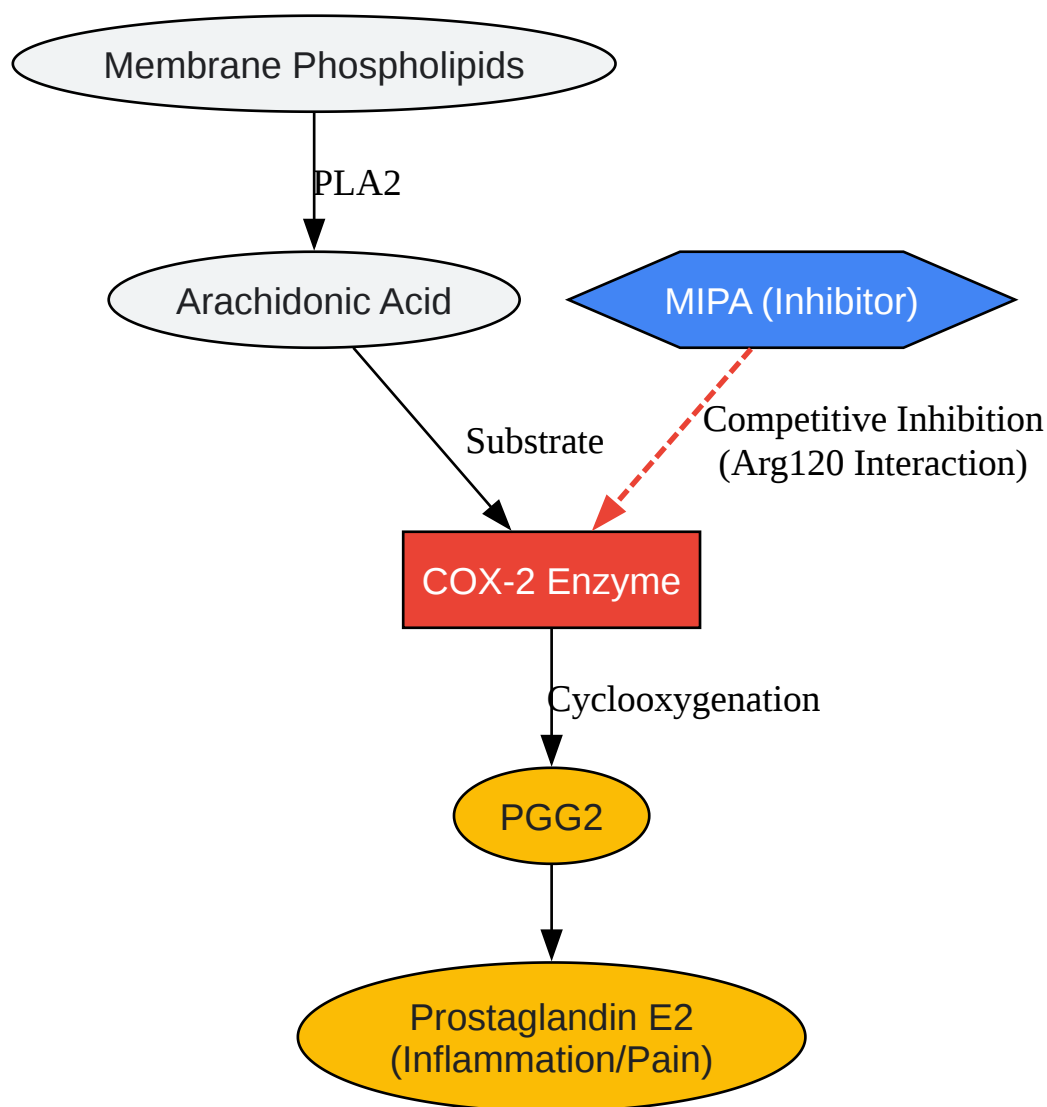
- Protein Preparation:
 - Remove water molecules (except those bridging the active site, if known).
 - Add polar hydrogens and compute Gasteiger charges.
 - Critical Step: Protonate Histidine residues based on pKa at pH 7.4.
- Grid Box Definition:
 - Center: Coordinates of the co-crystallized ligand in 5KIR.
 - Dimensions:

Å (Sufficient to cover the hydrophobic channel).

- Execution:
 - Run docking with exhaustiveness = 32 (High precision).
 - Generate 10 poses.
- Validation Criteria:
 - Re-dock the native ligand from 5KIR. The RMSD between the docked pose and crystal pose must be < 2.0 Å.

Mechanistic Pathway Visualization

MIPA is hypothesized to intervene in the Arachidonic Acid pathway.



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Figure 2: Putative Mechanism of Action: MIPA competitive inhibition of COX-2.

Protocol 3: Molecular Dynamics (MD) Simulation

Docking provides a static snapshot. MD simulations (100 ns) are required to verify if the N-propionic acid tail maintains stable H-bonds or if the C2-methyl group causes steric clash-induced ejection.

Simulation Setup (GROMACS)

- Topology Generation:

- Protein: CHARMM36m force field.
- Ligand (MIPA): CGenFF (CHARMM General Force Field).
- System Construction:
 - Solvation: TIP3P water model (cubic box, 1.0 nm buffer).
 - Neutralization: Add Na⁺/Cl⁻ ions to 0.15 M.
- Equilibration:
 - NVT: 100 ps at 300 K (V-rescale thermostat).
 - NPT: 100 ps at 1 bar (Parrinello-Rahman barostat).
- Production Run:
 - Time: 100 ns.[\[3\]](#)
 - Step size: 2 fs.
- Quality Control (Self-Validation):
 - RMSD: Ligand RMSD should stabilize (plateau) within the first 10-20 ns. If RMSD > 3.0 Å continuously, the docking pose was unstable.

Data Presentation & Analysis

Quantitative Assessment

When reporting results, compare MIPA against a reference standard (e.g., Indomethacin).

Table 1: Predicted Binding Metrics (Hypothetical Template)

Metric	MIPA (Target)	Indomethacin (Reference)	Interpretation
Docking Score (kcal/mol)	-8.4 ± 0.2	-9.1 ± 0.1	Lower is better. MIPA should be within 1.5 kcal/mol of ref.
MM-PBSA	-45.2 kJ/mol	-52.1 kJ/mol	Free energy calculated from MD trajectory.
H-Bond Occupancy (%)	Arg120 (85%), Tyr355 (60%)	Arg120 (92%), Tyr355 (75%)	Persistence of key salt bridges during simulation.
Ligand RMSD (Å)	1.8 ± 0.4	1.2 ± 0.2	Stability of the ligand in the pocket.

Interpretation of Interactions

- The Carboxylate "Anchor": The propionic acid moiety must form a salt bridge with Arg120 and H-bond with Tyr355. This is the non-negotiable requirement for COX inhibition in this scaffold class [1].
- The Hydrophobic Core: The 2-methyl-indole ring should sit in the hydrophobic pocket lined by Val349, Leu352, and Trp387. The C2-methyl group adds lipophilicity, potentially enhancing van der Waals contacts compared to a non-methylated analog.

References

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